

# An In-depth Technical Guide on the Alpha Decay Process of Tungsten-180

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## Compound of Interest

Compound Name: Tungsten-180

CAS No.: 14265-79-3

Cat. No.: B080118

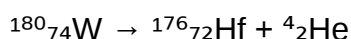
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This technical guide provides a comprehensive overview of the alpha decay of **Tungsten-180** ( $^{180}\text{W}$ ), a rare nuclear decay process of significant interest in the fields of nuclear physics and low-background experimental searches. This document details the decay's characteristics, the sophisticated experimental techniques used for its detection, and the underlying theoretical framework.

## Core Concepts: The Alpha Decay of $^{180}\text{W}$

**Tungsten-180** is one of the five naturally occurring isotopes of tungsten and is unique among them for being slightly radioactive. It undergoes alpha decay, a process in which the nucleus emits an alpha particle (a helium nucleus,  $^4\text{He}$ ), transforming into a lighter nucleus.<sup>[1][2]</sup> The decay equation for this process is:



This decay is characterized by an extremely long half-life, making its detection a significant experimental challenge that requires ultra-low background conditions and highly sensitive

detectors.[1][2]

## Quantitative Data Summary

The key quantitative parameters for the alpha decay of **Tungsten-180** are summarized in the table below. These values are critical for theoretical model comparisons and for the design of experiments aimed at studying this and other rare decay processes.

| Parameter                             | Value                                         | Reference |
|---------------------------------------|-----------------------------------------------|-----------|
| Half-life ( $T_{1/2}$ )               | $(1.8 \pm 0.2) \times 10^{18}$ years          | [3][4]    |
| Q-value (Energy Release)              | $2516.4 \pm 1.1$ (stat.) $\pm 1.2$ (sys.) keV | [3][4]    |
| Natural Abundance of $^{180}\text{W}$ | 0.120%                                        | [1]       |
| Daughter Nuclide                      | Hafnium-176 ( $^{176}\text{Hf}$ )             | [5]       |

## Experimental Protocols

The unambiguous detection of the alpha decay of  $^{180}\text{W}$  was first achieved by the CRESST (Cryogenic Rare Event Search with Superconducting Thermometers) experiment.[3][4] This and subsequent experiments rely on sophisticated techniques to overcome the immense challenge posed by the decay's rarity.

### Key Experimental Approach: Scintillating Bolometers

Modern experiments searching for rare events like the alpha decay of  $^{180}\text{W}$  often employ scintillating bolometers.[6][7][8] This technique combines two detection methods to achieve high sensitivity and excellent background rejection:

- Phonon (Heat) Detection:** The energy deposited by a particle interaction in a crystal absorber at cryogenic temperatures (on the order of millikelvin) is measured as a tiny temperature increase. This provides a very precise measurement of the event's energy.
- Scintillation Light Detection:** Many of the crystals used as absorbers are also scintillators, meaning they emit a small flash of light upon particle interaction. This light is detected by a separate, highly sensitive light detector.

The simultaneous measurement of both heat and light signals is a powerful tool for particle identification. Alpha particles, for instance, produce a different ratio of light to heat compared to background events like gamma or beta radiation, allowing for their effective discrimination.<sup>[9]</sup><sup>[10]</sup>

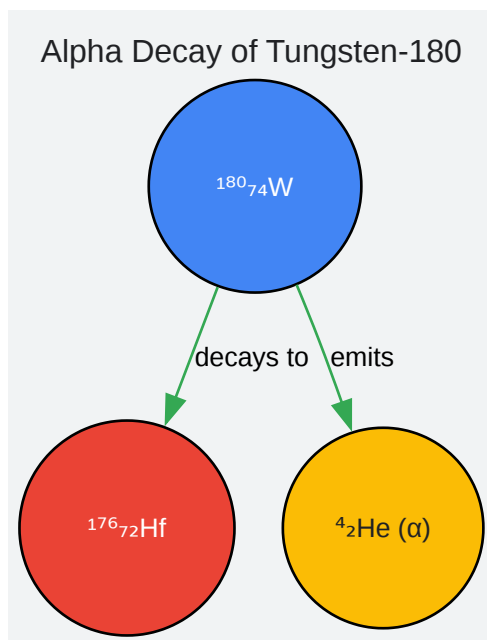
## CRESST Experimental Setup

The CRESST experiment utilized calcium tungstate ( $\text{CaWO}_4$ ) crystals as scintillating bolometers.<sup>[7]</sup><sup>[11]</sup> The key components and steps in their experimental protocol are:

- **Detector Material:** High-purity  $\text{CaWO}_4$  crystals containing naturally occurring tungsten were used as the target and detector.
- **Cryogenic Operation:** The detectors were cooled to millikelvin temperatures in a dilution refrigerator to minimize thermal noise and enable the detection of the small energy deposition from the alpha decay.
- **Phonon and Light Sensors:** Each  $\text{CaWO}_4$  crystal was equipped with a superconducting phase-transition thermometer to measure the phonon signal and a separate light detector to measure the scintillation light.
- **Low-Background Environment:** The entire experiment was situated deep underground to shield it from cosmic radiation, a major source of background.<sup>[12]</sup><sup>[13]</sup><sup>[14]</sup> Additional passive and active shielding was used to minimize background from natural radioactivity in the surrounding materials.<sup>[15]</sup><sup>[16]</sup>
- **Data Acquisition and Analysis:** The coincident detection of a phonon signal and a light signal with the expected energy and light-to-heat ratio for an alpha particle from  $^{180}\text{W}$  decay provided the clear signature for the event.

## Visualizations

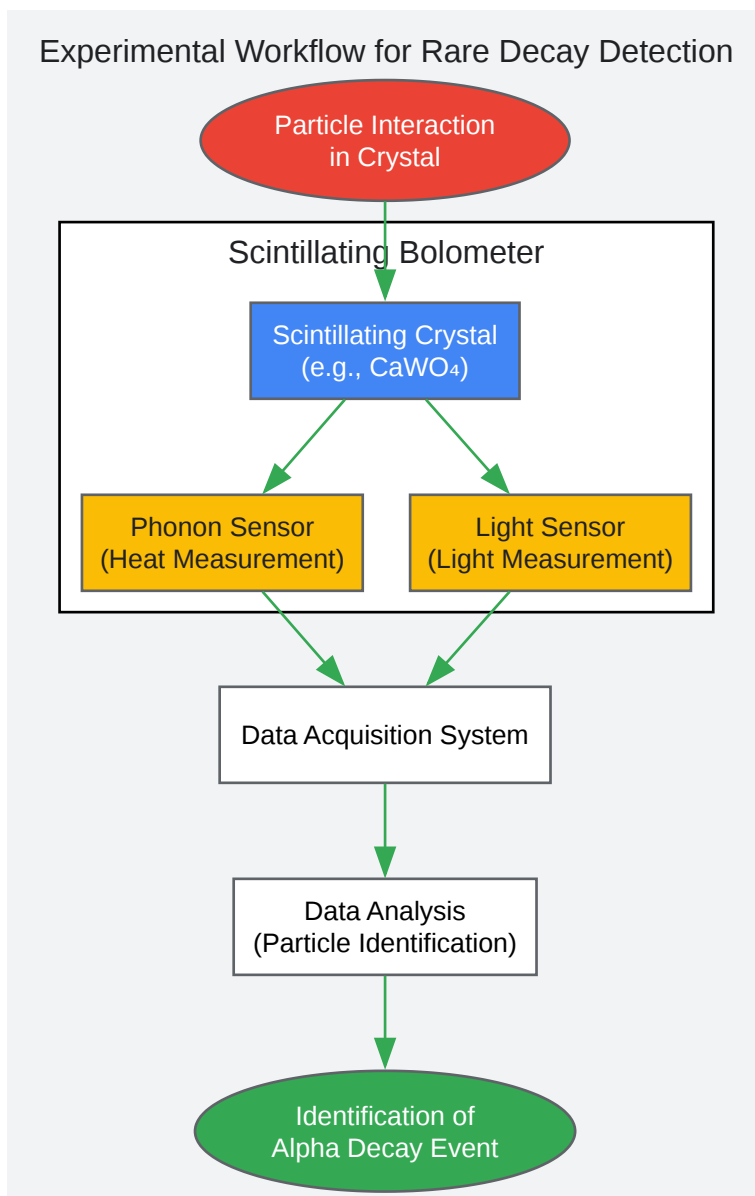
### Alpha Decay of Tungsten-180



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Caption: The alpha decay process of a **Tungsten-180** nucleus into a Hafnium-176 nucleus and an alpha particle.

## Experimental Workflow for Rare Decay Detection



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Caption: A simplified workflow illustrating the detection of a rare decay event using a scintillating bolometer.

## Theoretical Context

The alpha decay of **Tungsten-180**, like other alpha decays, is a quantum mechanical phenomenon.<sup>[17][18]</sup> The alpha particle is pre-formed within the nucleus and escapes by "tunneling" through the Coulomb barrier, which is a region of high potential energy that would classically prevent its escape. The extremely long half-life of <sup>180</sup>W is a direct consequence of

the very low probability of this tunneling process occurring.[2][18] The study of such rare decays provides valuable data for refining our understanding of nuclear structure and the fundamental forces that govern it.

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